

Application Note: Quantification of Copper Chlorophyllin B using UV-Vis Spectrophotometry

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Compound of Interest

Compound Name: *Copper chlorophyllin B*

Cat. No.: *B15341036*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Copper chlorophyllin is a semi-synthetic complex derived from chlorophyll. It is widely used as a food coloring agent (E141) and in the pharmaceutical and cosmetic industries.[1] Unlike natural chlorophyll, the central magnesium ion is replaced with copper, which imparts greater stability to the molecule.[2] Copper chlorophyllin is water-soluble and exhibits characteristic absorption spectra in the visible region, making UV-Vis spectrophotometry a straightforward and effective method for its quantification.[3][4] This application note provides a detailed protocol for the quantification of **Copper Chlorophyllin B** using UV-Vis spectrophotometry, including the preparation of standards, sample analysis, and data interpretation.

The principle of this method is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light passing through the solution. By measuring the absorbance of a solution containing copper chlorophyllin at its wavelength of maximum absorbance (λ_{max}), its concentration can be determined by comparing it to a calibration curve generated from standards of known concentrations.[5]

Key Spectroscopic Properties

Copper chlorophyllin exhibits two primary absorption bands in the UV-Vis spectrum:

- Soret Band (B band): An intense peak in the blue region of the spectrum, typically around 405 nm.^{[3][4]}
- Q Band: A less intense peak in the red region of the spectrum, typically around 630 nm.^{[3][4]}

The Soret band is generally used for quantification due to its higher molar absorptivity, which provides greater sensitivity.

Experimental Protocol

This protocol outlines the steps for preparing standard solutions and analyzing a sample to determine the concentration of **Copper Chlorophyllin B**.

Materials and Reagents

- **Copper Chlorophyllin B** standard (analytical grade)
- Sodium phosphate monobasic (NaH_2PO_4)
- Sodium phosphate dibasic (Na_2HPO_4)
- Distilled or deionized water
- Volumetric flasks (100 mL, 500 mL, 1000 mL)
- Pipettes (5 mL, 10 mL, 20 mL)
- UV-Vis Spectrophotometer
- Matched quartz or glass cuvettes (1 cm path length)

Preparation of pH 7.5 Phosphate Buffer

- Prepare a 0.1 M solution of sodium phosphate monobasic.
- Prepare a 0.1 M solution of sodium phosphate dibasic.

- To prepare the pH 7.5 buffer, mix the monobasic and dibasic solutions in a ratio of approximately 16:84 (v/v). Adjust the pH to 7.5 using a pH meter by adding the appropriate phosphate solution.

Preparation of Standard Solutions

- Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Copper Chlorophyllin B** standard (dried at 100°C for 1 hour) and dissolve it in the pH 7.5 phosphate buffer in a 100 mL volumetric flask. Fill the flask to the mark with the buffer and mix thoroughly.
- Working Standards: Prepare a series of working standards by diluting the stock solution with the pH 7.5 phosphate buffer as described in the table below.

Standard	Concentration (µg/mL)	Volume of Stock Solution (mL)	Final Volume (mL)
1	1.0	1.0	100
2	2.5	2.5	100
3	5.0	5.0	100
4	7.5	7.5	100
5	10.0	10.0	100

Sample Preparation

The preparation of the sample will depend on its matrix.

- For liquid samples (e.g., beverages): If the sample is clear and water-based, it may be diluted directly with the pH 7.5 phosphate buffer to a concentration that falls within the range of the calibration curve. If the sample is colored due to other components, a sample extraction may be necessary.
- For solid samples (e.g., powders, gels): Accurately weigh a known amount of the sample and dissolve it in a known volume of pH 7.5 phosphate buffer. The solution may need to be sonicated or vortexed to ensure complete dissolution. If the sample contains insoluble

components, it should be centrifuged or filtered to obtain a clear solution before measurement.

- For complex matrices (e.g., food products): An extraction procedure may be required. A general procedure involves homogenizing the sample and extracting the copper chlorophyllin with a suitable solvent system, such as a mixture of butanol and ethyl acetate.[6] The extract is then evaporated to dryness and the residue is redissolved in the pH 7.5 phosphate buffer.

UV-Vis Spectrophotometric Measurement

- Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes.
- Set the wavelength to the λ_{max} of the Soret band of **Copper Chlorophyllin B** (approximately 405 nm).
- Use the pH 7.5 phosphate buffer as a blank to zero the spectrophotometer.
- Measure the absorbance of each of the working standards and the prepared sample solution in a 1 cm cuvette.
- Record the absorbance values.

Data Analysis

- Calibration Curve: Plot a graph of absorbance versus the concentration of the working standards.
- Linear Regression: Perform a linear regression analysis on the calibration curve data to obtain the equation of the line ($y = mx + c$), where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope, and 'c' is the y-intercept. The correlation coefficient (R^2) should be close to 1 (ideally > 0.995) for a good linear fit.
- Sample Concentration: Use the equation of the line to calculate the concentration of **Copper Chlorophyllin B** in the prepared sample solution from its measured absorbance.
- Original Sample Concentration: Account for any dilution factors used during sample preparation to determine the concentration of **Copper Chlorophyllin B** in the original sample.

Quantitative Data

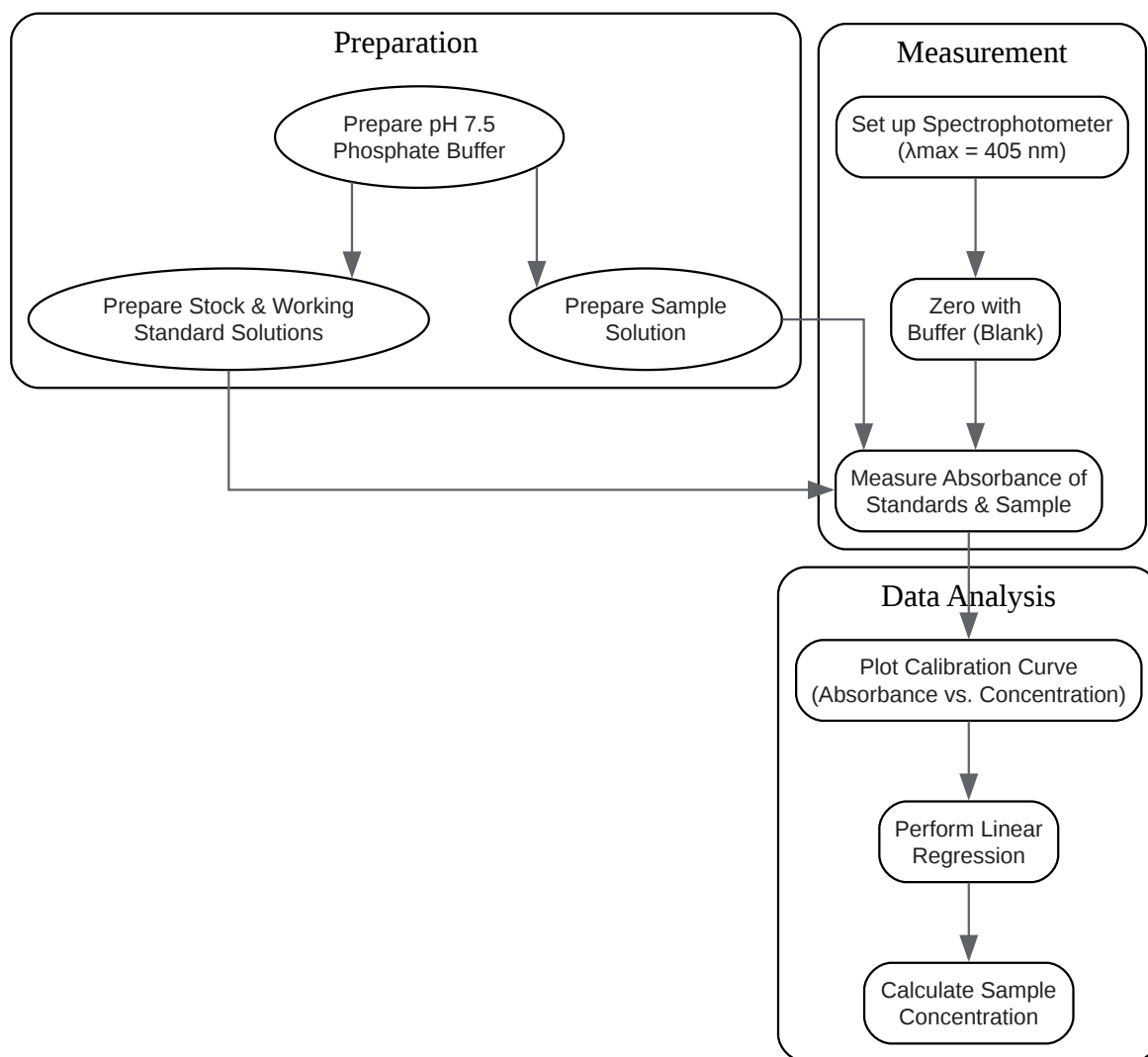
The following table summarizes the expected quantitative data for the analysis of **Copper Chlorophyllin B**. The absorbance values are calculated based on a specific absorbance (E 1%, 1cm) of 565 for pure sodium copper chlorophyllin at 405 nm.^[7]

Parameter	Value
Wavelength of Maximum Absorbance (λ_{max})	~ 405 nm (Soret Band)
Molar Absorptivity (ϵ)	Varies depending on the specific chlorophyllin mixture
Linear Range	1.0 - 10.0 $\mu\text{g/mL}$
Correlation Coefficient (R^2)	> 0.995

Example Calibration Curve Data

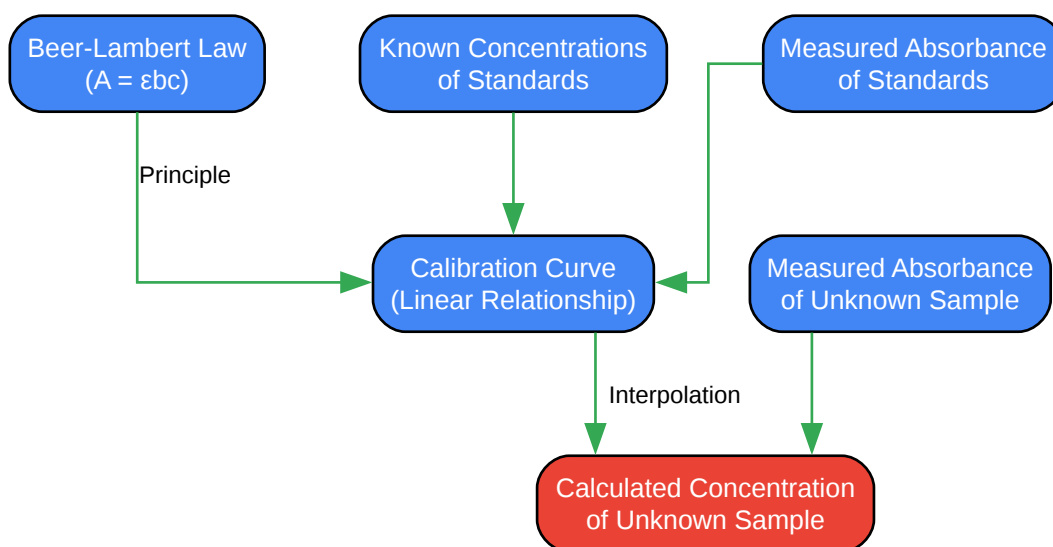
Concentration ($\mu\text{g/mL}$)	Theoretical Absorbance (at 405 nm)
1.0	0.0565
2.5	0.1413
5.0	0.2825
7.5	0.4238
10.0	0.5650

Visualizations



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Caption: Experimental workflow for the quantification of **Copper Chlorophyllin B**.



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Caption: Logical relationship of the quantification process.

Potential Interferences and Quality Control

- **Interfering Substances:** Other colored compounds in the sample matrix that absorb light at or near 405 nm can lead to inaccurate results.[5] If such interferences are suspected, a sample purification step, such as solid-phase extraction (SPE), may be necessary. The presence of native chlorophylls can also interfere.[8]
- **Turbidity:** Particulate matter in the sample solution can cause light scattering, leading to erroneously high absorbance readings. All solutions should be clear and free of suspended particles. Centrifugation or filtration should be used if necessary.
- **pH:** The absorption spectrum of chlorophyllins can be pH-dependent. Therefore, it is crucial to use a buffered solution (pH 7.5) for all dilutions and measurements to ensure consistency.
- **Cuvettes:** Always use clean, matched cuvettes for all measurements to minimize variability.
- **Blank Measurements:** A blank measurement using the solvent should be performed before measuring the standards and samples to correct for any background absorbance from the solvent and the cuvette.

- Linearity: The concentration of the unknown sample should fall within the linear range of the calibration curve. If the absorbance of the sample is higher than that of the highest standard, the sample should be diluted and re-measured.

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